

Visualizing Cholesterol Trafficking: Imaging 25-NBD Cholesterol in Fixed Cells

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Compound of Interest

Compound Name: 25-NBD Cholesterol

Cat. No.: B11831033

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction: **25-NBD Cholesterol** is a fluorescent analog of cholesterol that serves as a valuable tool for investigating lipid metabolism, membrane dynamics, and cholesterol transport pathways. Its utility in cellular imaging allows for the direct visualization of cholesterol distribution and trafficking within cells. This document provides detailed application notes and protocols for imaging **25-NBD Cholesterol** in fixed cells, enabling researchers to capture high-quality fluorescence microscopy images for their studies. The protocols have been optimized to preserve cellular morphology and the fluorescence signal of the probe.

Core Principles: The successful imaging of **25-NBD Cholesterol** in fixed cells hinges on two critical steps: efficient labeling of the cells with the fluorescent probe and subsequent fixation that preserves both the cellular structure and the localization of the probe. The choice of fixative is paramount, as improper fixation can lead to artifactual localization or loss of the fluorescent signal.

Quantitative Data Summary

The following tables summarize key quantitative parameters for the successful application of **25-NBD Cholesterol** in fixed-cell imaging.

Table 1: **25-NBD Cholesterol** Staining Parameters

Parameter	Recommended Range	Notes
25-NBD Cholesterol Concentration	1 - 10 µg/mL	The optimal concentration may vary depending on the cell type and experimental goals. Start with a lower concentration to minimize potential cytotoxicity.
Incubation Time	30 - 120 minutes	Shorter incubation times are generally sufficient for plasma membrane labeling, while longer times allow for visualization of intracellular trafficking. [1]
Incubation Temperature	37°C	Standard cell culture conditions are recommended for optimal cellular uptake.
Excitation Wavelength (max)	~466 nm	
Emission Wavelength (max)	~535 nm	The emission maximum can shift depending on the polarity of the environment. [2]

Table 2: Fixation Protocol Parameters

Fixation Method	Fixative Concentration	Incubation Time	Incubation Temperature	Key Considerations
Paraformaldehyde (PFA)	2% - 4% in PBS	15 - 30 minutes	Room Temperature	Recommended method. Preserves lipid droplet structure and cellular morphology well. [3] [4]
Methanol	100% (ice-cold)	5 - 15 minutes	-20°C	Use with caution. Can extract cellular lipids and may alter membrane structure. [3] [4] [5]

Experimental Protocols

Protocol 1: Imaging 25-NBD Cholesterol with Paraformaldehyde (PFA) Fixation (Recommended)

This protocol is recommended for its superior preservation of cellular and lipid droplet morphology.

Materials:

- Cells cultured on glass coverslips or imaging plates
- **25-NBD Cholesterol** stock solution (e.g., 1 mg/mL in DMSO)
- Complete cell culture medium
- Phosphate-Buffered Saline (PBS), pH 7.4
- Paraformaldehyde (PFA), 4% solution in PBS

- Mounting medium
- Fluorescence microscope

Procedure:

- Cell Seeding: Seed cells on sterile glass coverslips or imaging plates at a density that will result in 50-70% confluency at the time of the experiment.
- **25-NBD Cholesterol** Labeling:
 - Prepare the **25-NBD Cholesterol** working solution by diluting the stock solution in complete cell culture medium to the desired final concentration (e.g., 1-5 µg/mL).
 - Remove the old medium from the cells and replace it with the **25-NBD Cholesterol**-containing medium.
 - Incubate the cells for 30-120 minutes at 37°C in a CO2 incubator.
- Washing:
 - Gently aspirate the labeling medium.
 - Wash the cells three times with warm PBS to remove excess probe.
- Fixation:
 - Add 2% or 4% PFA solution to the cells.
 - Incubate for 15-20 minutes at room temperature.^[6]
- Post-Fixation Washing:
 - Gently aspirate the PFA solution.
 - Wash the cells three times with PBS for 5 minutes each.
- Mounting:

- Mount the coverslips onto glass slides using an appropriate mounting medium.
- Imaging:
 - Image the cells using a fluorescence microscope equipped with appropriate filters for NBD fluorescence (Excitation/Emission: ~466/535 nm).

Protocol 2: Imaging 25-NBD Cholesterol with Methanol Fixation

This method is faster but may compromise lipid preservation. It is offered as an alternative for specific applications where PFA is not suitable.

Materials:

- Cells cultured on glass coverslips or imaging plates
- **25-NBD Cholesterol** stock solution (e.g., 1 mg/mL in DMSO)
- Complete cell culture medium
- Phosphate-Buffered Saline (PBS), pH 7.4
- Methanol (100%, ice-cold)
- Mounting medium
- Fluorescence microscope

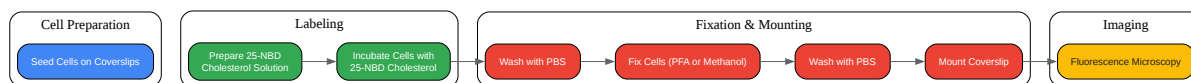
Procedure:

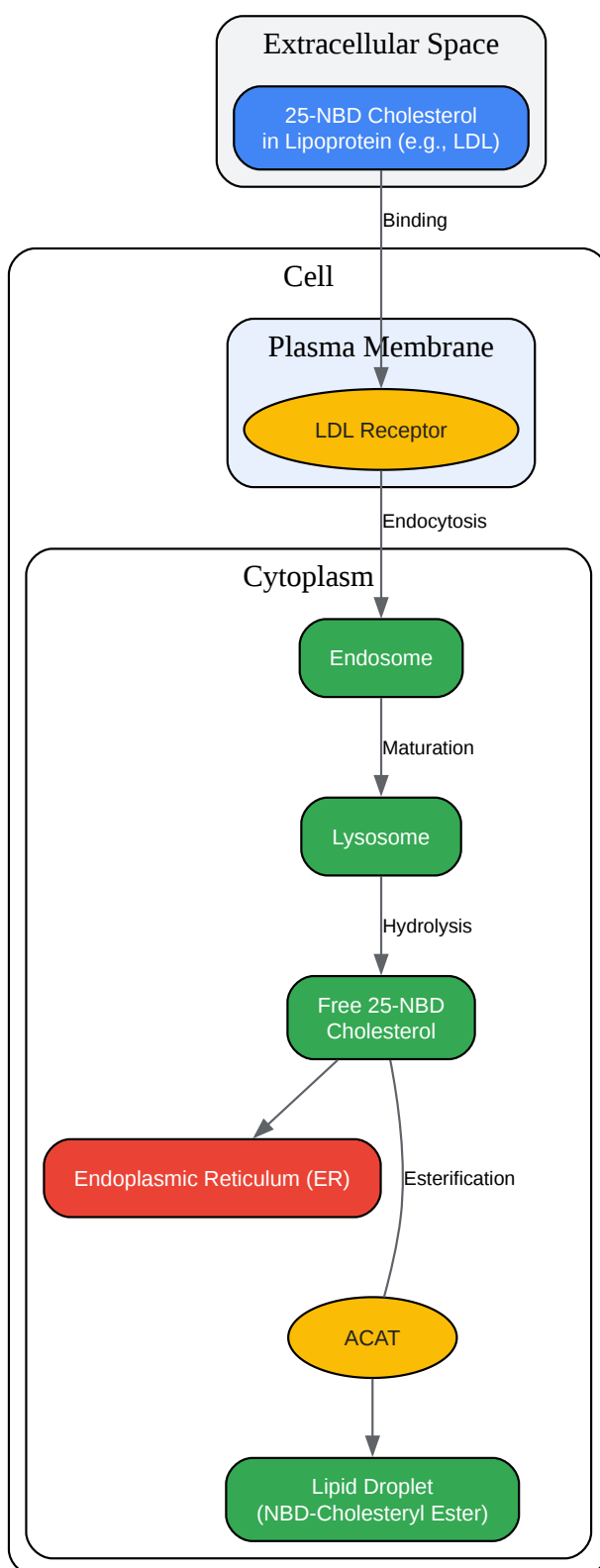
- Cell Seeding: Seed cells on sterile glass coverslips or imaging plates to achieve 50-70% confluency.
- **25-NBD Cholesterol** Labeling:
 - Prepare the **25-NBD Cholesterol** working solution in complete cell culture medium.
 - Incubate the cells with the labeling solution for 30-120 minutes at 37°C.

- Washing:
 - Gently wash the cells three times with warm PBS.
- Fixation:
 - Carefully add ice-cold 100% methanol to the cells.
 - Incubate for 5-10 minutes at -20°C.[\[7\]](#)
- Post-Fixation Washing:
 - Gently aspirate the methanol.
 - Wash the cells three times with PBS for 5 minutes each.
- Mounting:
 - Mount the coverslips onto glass slides with mounting medium.
- Imaging:
 - Visualize the cells using a fluorescence microscope with NBD filter sets.

Visualizations

Experimental Workflow





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